

Introduction to Fmoc-N-Me-Ile-OH in Peptide Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-N-Me-Ile-OH*

Cat. No.: *B557328*

[Get Quote](#)

Fmoc-N-Me-Ile-OH is an essential building block in the synthesis of peptides with N-methylated backbones. The incorporation of N-methylated amino acids can confer several advantageous properties to peptides, including enhanced metabolic stability, increased cell permeability, and improved conformational control. The solubility of Fmoc-amino acids in the synthesis solvent, typically DMF, is paramount for achieving efficient and complete coupling reactions, thereby ensuring high purity and yield of the target peptide.

Solubility Data of Fmoc-N-Me-Ile-OH and Related Compounds in DMF

Quantitative solubility data for **Fmoc-N-Me-Ile-OH** in DMF is not extensively documented in peer-reviewed literature. However, information from commercial suppliers provides a valuable baseline. The following table summarizes the available solubility information for **Fmoc-N-Me-Ile-OH** and structurally similar N-methylated amino acids.

Compound	Molecular Weight (g/mol)	Solvent	Reported Solubility	Molar Concentration (M)	Source
Fmoc-N-Me-Ile-OH	367.44	DMF	"clearly soluble" (1 mmole in 2 ml)	≥ 0.5 M	[1]
Fmoc-N-Me-Val-OH	353.41	DMF	"clearly soluble" (1 mmole in 2 ml)	≥ 0.5 M	[1]

This data indicates that **Fmoc-N-Me-Ile-OH** has a solubility of at least 0.5 M in DMF at room temperature, which is generally sufficient for standard solid-phase peptide synthesis protocols.

Factors Influencing Solubility

The solubility of Fmoc-N-methylated amino acids in DMF is influenced by several factors. Understanding these can aid in troubleshooting and optimizing peptide synthesis.

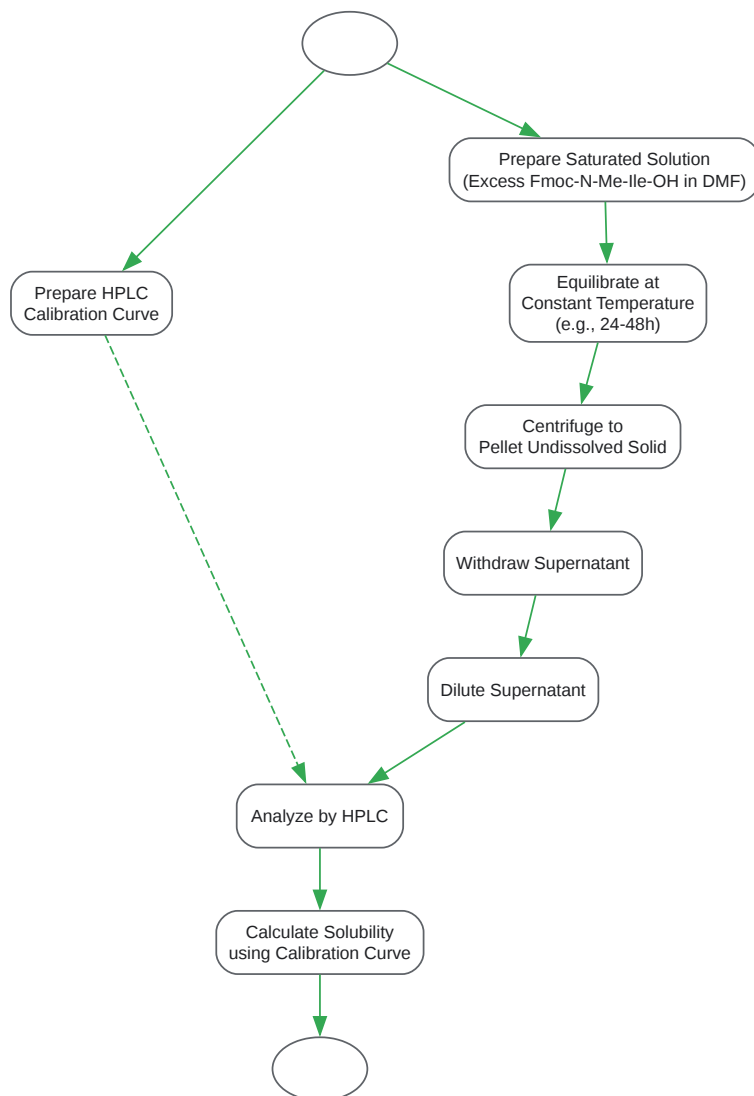
- **N-Methylation:** The presence of a methyl group on the amide nitrogen disrupts the intermolecular hydrogen bonding that can lead to aggregation in non-methylated Fmoc-amino acids, often resulting in increased solubility in organic solvents.
- **Amino Acid Side Chain:** The hydrophobicity and steric bulk of the amino acid side chain play a significant role. While isoleucine has a hydrophobic side chain, the overall solubility is a balance between the polar carbamate and carboxylic acid groups and the nonpolar Fmoc and side-chain groups.
- **Solvent Purity:** The presence of water or other impurities in DMF can affect the solubility of Fmoc-amino acids. It is crucial to use high-purity, anhydrous DMF for peptide synthesis.
- **Temperature:** The solubility of most solids in liquids increases with temperature. Gentle warming can be employed to dissolve Fmoc-amino acids that exhibit poor solubility at room

temperature. However, prolonged exposure to elevated temperatures should be avoided to prevent degradation.

- **Presence of Other Reagents:** The concentration of coupling reagents, bases, and other additives in the synthesis mixture can influence the solubility of the Fmoc-amino acid.

Below is a diagram illustrating the interplay of these factors.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fmoc-N-Me-Val-OH Novabiochem® | 84000-11-3 [sigmaaldrich.com]
- To cite this document: BenchChem. [Introduction to Fmoc-N-Me-Ile-OH in Peptide Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557328#fmoc-n-me-ile-oh-solubility-in-dmf]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com